

Essential Safety and Disposal Guidance for GNE-371

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Compound of Interest

Compound Name: GNE-371

Cat. No.: B607684

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For researchers, scientists, and drug development professionals handling **GNE-371**, a potent and selective chemical probe for the second bromodomains of TAF1 and TAF1L, adherence to proper safety and disposal protocols is paramount.^{[1][2][3][4][5]} This document provides essential logistical information and step-by-step guidance for the safe handling and disposal of **GNE-371**, ensuring laboratory safety and regulatory compliance.

Handling and Storage

Before disposal, it is crucial to handle and store **GNE-371** correctly to minimize risks. **GNE-371** is a solid powder and should be handled in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust particles. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

For short-term storage, keep the compound in a dry, dark environment at 0-4°C. For long-term storage, -20°C is recommended. Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month, protected from light and stored under nitrogen.

Disposal of GNE-371

As **GNE-371** is a research chemical, it is classified as non-hazardous for shipping purposes. However, all chemical waste should be managed responsibly. The following step-by-step procedure outlines the recommended disposal plan for **GNE-371**:

- Waste Identification and Segregation:

- Solid Waste: Unused or expired **GNE-371** powder should be collected in a designated, clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Liquid Waste: Solutions of **GNE-371**, typically dissolved in solvents like DMSO, should be collected in a separate, labeled liquid hazardous waste container.
- Contaminated Materials: All materials that have come into contact with **GNE-371**, such as pipette tips, vials, and gloves, should be considered contaminated and disposed of in a designated solid hazardous waste container.
- Waste Collection and Storage:
 - Use appropriate, leak-proof, and chemically resistant containers for waste collection.
 - Clearly label all waste containers with "Hazardous Waste," the name of the chemical (**GNE-371**), the solvent (if applicable), and the date of accumulation.
 - Store waste containers in a designated, secure, and well-ventilated secondary containment area away from incompatible materials.
- Institutional Disposal Protocol:
 - Follow your institution's specific chemical waste disposal procedures. Contact your institution's Environmental Health and Safety (EHS) department for guidance on waste pickup and disposal.
 - Provide the EHS department with the Safety Data Sheet (SDS) for **GNE-371** if available, or at a minimum, the chemical name and CAS number (1926986-36-8).
- Transportation and Final Disposal:
 - Your institution's EHS department will arrange for a licensed hazardous waste disposal company to transport and dispose of the waste in accordance with local, state, and federal regulations.

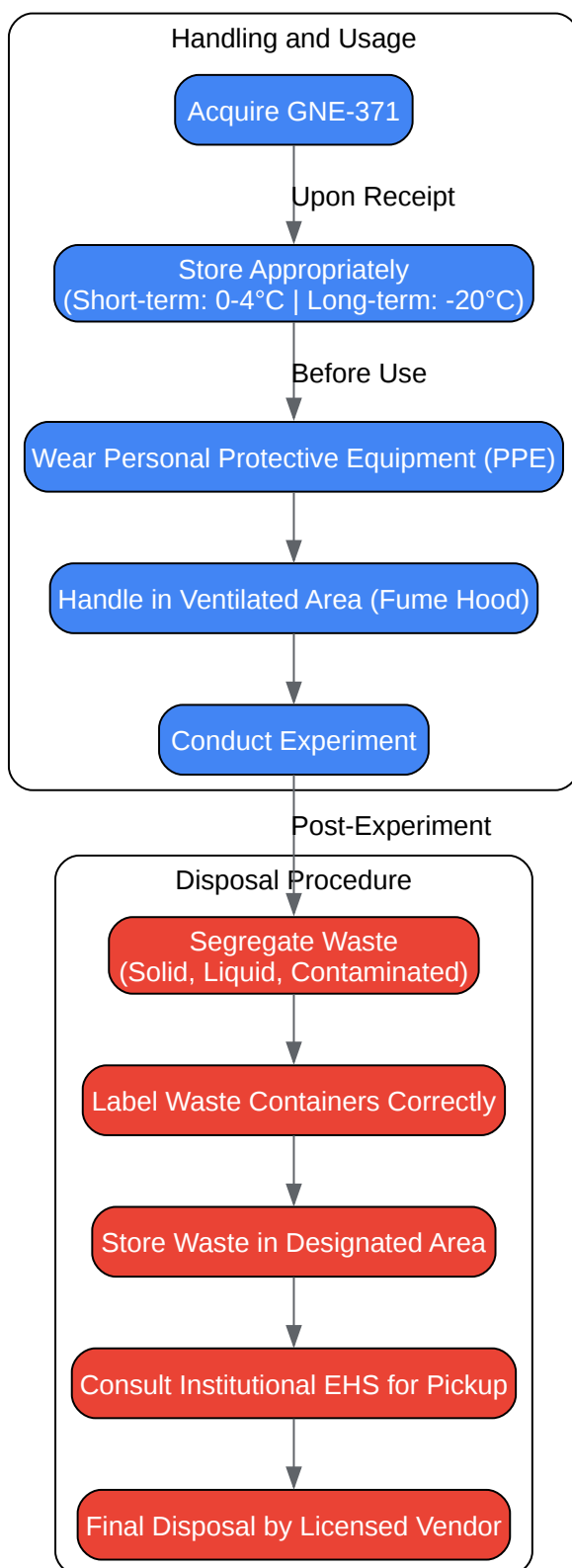
Quantitative Data Summary

The following table summarizes key quantitative data for **GNE-371** for easy reference in experimental planning and safety assessment.

Property	Value	Source
Molecular Weight	431.50 g/mol	
Chemical Formula	C ₂₄ H ₂₅ N ₅ O ₃	
IC ₅₀ (TAF1(2))	10 nM	
Cellular IC ₅₀	38 nM	
Solubility in DMSO	≥ 2.5 mg/mL (5.79 mM)	
Purity	>98%	

Experimental Workflow for GNE-371 Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **GNE-371** in a laboratory setting.



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GNE-371 Laboratory Handling and Disposal Workflow

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